

Troubleshooting Pigment Yellow 138 migration in plasticized PVC

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment Yellow 138*

Cat. No.: *B1588180*

[Get Quote](#)

Technical Support Center: Pigment Yellow 138

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the use of **Pigment Yellow 138**, with a specific focus on migration issues in plasticized Polyvinyl Chloride (PVC) applications.

Troubleshooting Guide

Q1: I am observing pigment bleeding and surface tackiness in my plasticized PVC product colored with **Pigment Yellow 138**. What are the likely causes?

Although **Pigment Yellow 138** is a quinophthalone pigment known for its excellent resistance to migration, certain formulation and processing factors can lead to undesirable effects like bleeding (the transfer of color to a contacting surface) and blooming (the crystallization of pigment on the surface).[1][2] This phenomenon occurs almost exclusively in plasticized PVC, where the plasticizer can act as a vehicle for pigment movement.[3][4]

The primary causes include:

- **Inappropriate Plasticizer Choice:** The type and concentration of the plasticizer are the most critical factors. Low molecular weight or highly mobile plasticizers can partially dissolve the pigment and carry it to the surface.[5][6]

- **Pigment Oversaturation:** Exceeding the optimal concentration of **Pigment Yellow 138** in the formulation can lead to a supersaturated state, where excess pigment particles are more prone to migrate.[\[7\]](#)
- **Poor Pigment Dispersion:** Inadequate dispersion can result in pigment agglomerates which are not properly encapsulated by the PVC resin, making them susceptible to interaction with the plasticizer.[\[7\]](#)[\[8\]](#)
- **High Processing Temperatures:** While PY 138 has high heat stability, excessive temperatures during processing can increase the mobility of both the plasticizer and pigment molecules, facilitating migration.[\[9\]](#)
- **Chemical Incompatibility:** Interactions with other additives in the PVC formulation, such as certain stabilizers or lubricants, could potentially influence pigment stability and mobility.

Q2: How does the choice of plasticizer specifically affect the migration of **Pigment Yellow 138**?

The interaction between the pigment and the plasticizer is fundamental to migration. Plasticizers function by inserting themselves between PVC polymer chains, increasing flexibility. However, this also creates pathways for pigment movement.[\[6\]](#)[\[9\]](#)

- **Monomeric Plasticizers** (e.g., Phthalates like DOP, DINP): These have lower molecular weights and are more mobile within the PVC matrix. They have a higher tendency to migrate to the surface, especially under heat or pressure, and can carry soluble pigment particles with them.[\[5\]](#)[\[6\]](#)
- **Polymeric Plasticizers:** These have a much higher molecular weight and are significantly less mobile. Their larger size and entanglement within the PVC chains make them far less likely to migrate, thus drastically reducing pigment migration.
- **Reactive Plasticizers:** These types of plasticizers can be chemically grafted onto the PVC polymer chain.[\[5\]](#) By becoming a permanent part of the polymer structure, they are immobilized, offering the highest level of migration resistance.[\[5\]](#)[\[10\]](#)

Q3: Can my processing conditions be a contributing factor to the migration I'm observing?

Yes, processing conditions can play a significant role. Key factors include:

- **Temperature Control:** Overheating during mixing or extrusion can lower the viscosity of the plasticizer and increase the solubility of the pigment, creating conditions favorable for migration post-processing.[\[7\]](#)[\[9\]](#)
- **Mixing and Dispersion:** Insufficient shear or mixing time can lead to poor dispersion.[\[8\]](#) Proper dispersion ensures that individual pigment particles are fully "wetted" and encapsulated by the PVC resin, minimizing their direct contact with the mobile plasticizer.
- **Back Pressure:** In injection molding, insufficient back pressure can result in a poor mixing effect from the screw, leading to inadequate dispersion.[\[7\]](#)

Q4: What practical steps can I implement in my experiment to prevent or remedy **Pigment Yellow 138** migration?

To mitigate pigment migration, a systematic review of your formulation and process is recommended:

- **Re-evaluate the Plasticizer:** The most effective solution is often to switch to a plasticizer with a higher molecular weight (polymeric) or to use a specialty plasticizer designed for low migration.[\[5\]](#)
- **Optimize Pigment Loading:** Conduct a concentration study to determine the optimal loading level of **Pigment Yellow 138**. Avoid using an excess of pigment.
- **Improve Dispersion:** Ensure your mixing process (e.g., using a two-roll mill or high-speed mixer) provides sufficient shear to break down pigment agglomerates.[\[11\]](#)
- **Incorporate a Barrier:** Applying a surface coating or treatment can create a physical barrier that prevents plasticizer and pigment from migrating to the surface.[\[5\]](#)[\[12\]](#)
- **Review Additive Package:** Verify that all additives (stabilizers, lubricants, etc.) in your formulation are compatible and do not negatively interact with **Pigment Yellow 138**. Certain metal ions, for instance, can impact the stability of the PVC resin itself.[\[4\]](#)

Q5: If migration issues with **Pigment Yellow 138** persist in my specific PVC formulation, what are some suitable alternatives?

While **Pigment Yellow 138** is an excellent choice for many applications, if it proves incompatible with a highly plasticized or demanding system, other high-performance yellow pigments could be considered.^[13] When selecting an alternative, it is crucial to evaluate its properties in your specific formulation. Potential candidates include:

- Isoindolinone Pigments (e.g., Pigment Yellow 110): Known for excellent heat stability and lightfastness, with good migration resistance in many polymers.^{[13][14]}
- Isoindoline Pigments (e.g., Pigment Yellow 139): Offers a reddish-yellow shade with good opacity and weatherfastness.^[14]
- Benzimidazolone Pigments (e.g., Pigment Yellow 181): A non-warping yellow with excellent lightfastness and heat stability suitable for a wide range of plastics.^[14]

Frequently Asked Questions (FAQs)

Q1: What exactly is **Pigment Yellow 138**?

Pigment Yellow 138 (C.I. 56300) is a high-performance organic pigment belonging to the quinophthalone chemical class.^{[2][15]} It is known for providing a bright, greenish-yellow shade and is widely used for coloring plastics, paints, and inks due to its excellent performance properties.^{[1][16]}

Q2: What are the general performance properties of **Pigment Yellow 138**?

Pigment Yellow 138 is characterized by its outstanding stability. It offers excellent resistance to heat, light, and weather.^{[17][18]} It is also resistant to acids, alkalis, and various organic solvents.^[1] Its good migration resistance makes it a preferred choice for coloring plastics like polyolefins and PVC.^{[19][20]}

Q3: What is pigment migration in the context of plasticized PVC?

Pigment migration is the process where a colorant moves from the inside of a plastic article to its surface.^[3] This phenomenon is primarily an issue in flexible, plasticized PVC. The plasticizer, which provides flexibility, can also act as a solvent, allowing pigment particles to diffuse through the polymer matrix.^[4] This can result in surface phenomena like blooming, bleeding, or increased surface tackiness leading to dirt pickup.^{[5][21]}

Q4: How is the migration resistance of a pigment experimentally tested?

A standard method for testing migration is based on DIN 53775.[22] In this test, a sample of the colored plastic is placed in direct, firm contact with a white, plasticized PVC sheet. This assembly is then subjected to a specific pressure and temperature for a set period (e.g., 24 hours at 80°C). After the test, the white PVC sheet is examined for any color staining. The degree of staining is rated against a standard 5-point gray scale, where a rating of 5 signifies no migration and a rating of 1 signifies severe migration.[22][23]

Data Presentation

Table 1: Typical Performance Properties of **Pigment Yellow 138** in Plastics

Property	Test Standard (Typical)	Rating / Value	Source(s)
Heat Stability (HDPE)	DIN 12877	Up to 290°C	[18][20]
Light Fastness (Full Shade)	Blue Wool Scale (1-8)	7 - 8	[17][18]
Migration Resistance (Plasticized PVC)	Gray Scale (1-5)	4 - 5	[20][22]
Chemical Resistance	-	Excellent resistance to acids and alkalis	[1]

Table 2: General Influence of Plasticizer Type on Migration Potential

Plasticizer Type	Molecular Weight	Mobility in PVC	Typical Migration Risk
Monomeric	Low	High	High
Polymeric	High	Low	Low
Reactive	(Becomes part of polymer)	Immobile	Very Low / None

Experimental Protocols

Protocol 1: Assessment of Pigment Migration in Plasticized PVC (Adapted from DIN 53775)

- Objective: To determine the tendency of **Pigment Yellow 138** to migrate from a colored PVC sample into a white, plasticized PVC contact sheet.
- Materials & Equipment:
 - Test plaques (50x50 mm) of PVC colored with **Pigment Yellow 138**.
 - White contact plaques of flexible PVC containing a standard amount of plasticizer (e.g., DOP 80 PHR) and 2% TiO₂.[\[23\]](#)
 - Glass plates.
 - A weight to apply uniform pressure of 3 kg/cm².[\[23\]](#)
 - A forced-air convection oven capable of maintaining 80°C ± 2°C.
 - ISO 105-A03 Gray Scale for assessing staining.
- Methodology:
 1. Ensure all plaques are clean and free from surface contaminants.
 2. Place a white PVC contact plaque on a glass plate.
 3. Place the colored test plaque directly on top of the white plaque.
 4. Place a second glass plate on top of the colored plaque.
 5. Place the entire assembly into the preheated oven at 80°C.
 6. Apply the weight to the top glass plate to ensure uniform pressure.
 7. Maintain these conditions for 24 hours.[\[23\]](#)

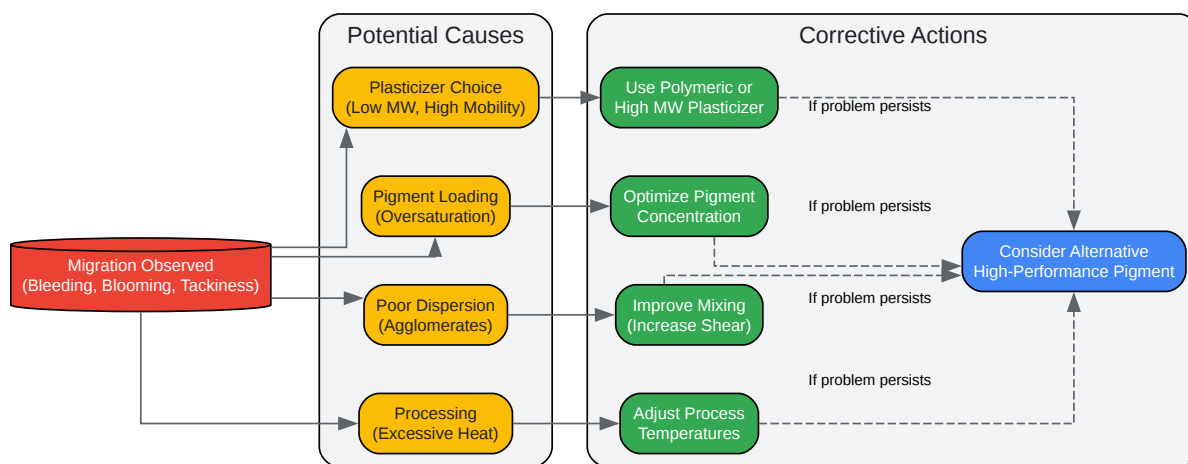
8. After 24 hours, remove the assembly from the oven and allow it to cool to room temperature.
 9. Disassemble the plaques and visually inspect the white contact plaque for any signs of color transfer.
- Evaluation:
 - Assess the degree of staining on the white plaque by comparing it against the 5-step Gray Scale.[\[22\]](#)
 - Record the rating: 5 = No migration, 4 = Slight migration, 3 = Noticeable migration, 2 = Considerable migration, 1 = Severe migration.

Protocol 2: Determination of Heat Stability in HDPE (Adapted from DIN 12877)

- Objective: To determine the maximum temperature at which **Pigment Yellow 138** is stable in a given polymer without significant color change.
- Materials & Equipment:
 - Injection molding machine.
 - HDPE resin.
 - **Pigment Yellow 138** and TiO₂ (for tint shades).
 - Spectrophotometer for color measurement (ΔE^*ab).
- Methodology:
 1. Prepare a compound of HDPE containing a specified concentration of **Pigment Yellow 138** (e.g., 0.2% pigment with 1% TiO₂ for a tint shade).[\[20\]](#)
 2. Set the initial temperature of the injection molding machine to a known safe temperature for the pigment (e.g., 220°C).
 3. Inject a standard sample after a short dwell time to create a reference standard.

4. Increase the temperature by 10°C increments.
 5. At each temperature step, hold the material in the barrel for a dwell time of 5 minutes before injecting a new sample.[\[22\]](#)
 6. Continue this process until a visible color change is observed.
- Evaluation:
 - Allow all injected samples to cool completely.
 - Using a spectrophotometer, measure the color of each sample relative to the initial reference standard.
 - The heat stability is defined as the temperature at which the color deviation (ΔE^*_{ab}) first exceeds a value of 3.0.[\[22\]](#)

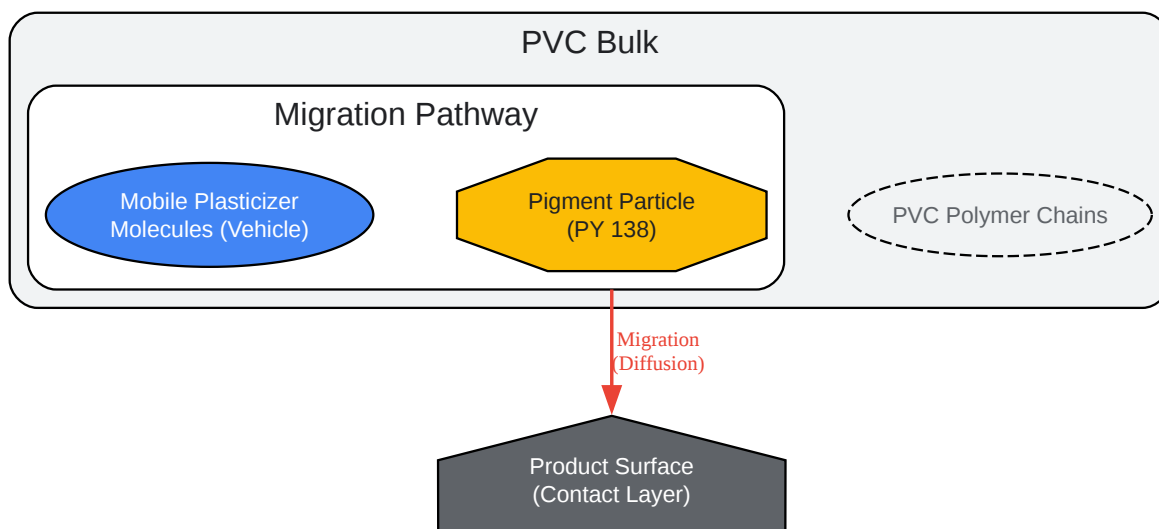
Visualizations



Troubleshooting Pigment Yellow 138 Migration

[Click to download full resolution via product page](#)

Caption: A logical workflow for troubleshooting pigment migration issues.



Conceptual Model of Pigment Migration in Plasticized PVC

[Click to download full resolution via product page](#)

Caption: The mechanism of plasticizer-driven pigment migration to a surface.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PIGMENT YELLOW 138 - Ataman Kimya [atamanchemicals.com]
- 2. Origo Chemical Pigment Yellow 138 - Organic Pigments - Knowde [knowde.com]
- 3. dz-bathsheets.com [dz-bathsheets.com]
- 4. About PVC pigment application characteristics - Knowledge [dyestuffscn.com]

- 5. solgreen.com.my [solgreen.com.my]
- 6. A Review of the Effect of Plasticizers on the Physical and Mechanical Properties of Alginate-Based Films - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. The reasons for pigment precipitation in the plastics industry - Knowledge [dyestuffscn.com]
- 8. PVC Pigments | Fineland Chem [finelandchem.com]
- 9. bastone-plastics.com [bastone-plastics.com]
- 10. A strategy to prepare internally-plasticized poly(vinyl chloride) by grafting castor oil onto the PVC chain with three different isocyanates as intermediate bridges - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. aquaterra.com.co [aquaterra.com.co]
- 12. plasticsengineering.org [plasticsengineering.org]
- 13. pigments.com [pigments.com]
- 14. pigments.com [pigments.com]
- 15. Pigment Yellow 138 [dyestuffintermediates.com]
- 16. China Pigment Yellow 138 / CAS 30125-47-4 factory and manufacturers | Precise Color [precisechem.com]
- 17. zeyachem.net [zeyachem.net]
- 18. Pigment Yellow 138 - SY Chemical Co., Ltd. [sypigment.com]
- 19. specialchem.com [specialchem.com]
- 20. additivesforpolymer.com [additivesforpolymer.com]
- 21. forgeway.com [forgeway.com]
- 22. additivesforpolymer.com [additivesforpolymer.com]
- 23. Methods of Testing Fastness of Pigments-Industry News-Qingdao Sanhuan Colorchem CO.,LTD [cncolorchem.com]
- To cite this document: BenchChem. [Troubleshooting Pigment Yellow 138 migration in plasticized PVC]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1588180#troubleshooting-pigment-yellow-138-migration-in-plasticized-pvc>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com